

Technical Support Center: Minimizing N-Nitroso Dalbavancin Formation

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Compound of Interest

Compound Name: *N-Nitroso Dalbavancin*

Cat. No.: *B15812090*

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This guide provides researchers, scientists, and drug development professionals with essential information, troubleshooting steps, and preventative strategies to control the formation of **N-Nitroso Dalbavancin** during drug substance and drug product manufacturing.

Frequently Asked Questions (FAQs)

Q1: What is **N-Nitroso Dalbavancin**?

A1: **N-Nitroso Dalbavancin** is a nitrosamine drug substance-related impurity (NDSRI) of Dalbavancin.[1][2] It is formed when the secondary amine moiety within the Dalbavancin molecule reacts with a nitrosating agent.[1] Like other nitrosamines, it is classified as a probable human carcinogen, making its presence in the final drug product a significant safety concern.[3][4]

Q2: Why is controlling **N-Nitroso Dalbavancin** formation critical?

A2: Controlling **N-Nitroso Dalbavancin** is critical due to the potent carcinogenic and mutagenic properties of N-nitrosamine compounds.[5][6] Regulatory agencies, including the U.S. FDA and the European Medicines Agency (EMA), have established stringent guidelines requiring manufacturers to assess and control nitrosamine impurities to negligible risk levels.[7][8][9]

Failure to control these impurities can lead to product recalls, supply chain disruptions, and significant regulatory penalties.[3][8]

Q3: What is the chemical mechanism behind **N-Nitroso Dalbavancin** formation?

A3: The formation of **N-Nitroso Dalbavancin** follows the general mechanism for N-nitrosamine formation. This reaction requires a nitrosatable amine (in this case, the secondary amine in Dalbavancin) and a nitrosating agent (typically derived from nitrites).[4][10] The reaction is significantly accelerated under acidic conditions (low pH) or at elevated temperatures, which facilitate the formation of the electrophilic nitrosonium ion (NO^+) that then reacts with the amine.[10][11][12]

Q4: What are the primary sources of precursors for this reaction?

A4: The two key precursors are the amine source and the nitrosating agent.

- **Amine Source:** The primary amine source is the Dalbavancin molecule itself, which contains a susceptible secondary amine group.[1] Other potential sources include amine-containing raw materials, such as 3-dimethylaminopropylamine (DMAPA), which may be used in the synthesis process, or degradation products of solvents like N,N-dimethylformamide (DMF). [3][13][14]
- **Nitrosating Agent Source:** Nitrosating agents, primarily nitrites, can be introduced from several sources:
 - **Excipients:** Some common excipients are known to contain trace levels of nitrites.[11][15]
 - **Raw Materials and Reagents:** Impurities in starting materials, solvents, and reagents can introduce nitrites.[16]
 - **Water:** Potable water used during manufacturing may contain nitrite impurities.[3]
 - **Packaging:** Degradation of certain packaging materials, like those containing nitrocellulose, can be a source.[15]

Q5: Which process parameters have the most significant impact on formation?

A5: The most critical process parameters are pH, temperature, and the concentration of precursors.

- pH: Acidic conditions dramatically increase the rate of nitrosation. Maintaining a neutral or basic pH is a key control strategy.[\[11\]](#)[\[17\]](#)
- Temperature: Elevated temperatures during synthesis, drying, or storage can accelerate the reaction.[\[10\]](#)[\[12\]](#)
- Water Activity: The presence of water, particularly in solid dosage forms, can facilitate the reaction. Processes like wet granulation pose a higher risk than direct compression.[\[15\]](#)[\[18\]](#)

Troubleshooting Guide

Problem: My analysis confirms the presence of **N-Nitroso Dalbavancin** in my Active Pharmaceutical Ingredient (API) or Drug Product. What should I do first?

Answer: The first step is to initiate a formal root cause investigation based on a comprehensive risk assessment, as mandated by regulatory bodies like the FDA and EMA.[\[4\]](#)[\[19\]](#)

- Halt Distribution: Quarantine the affected batches to prevent their release.
- Conduct a Risk Assessment: Systematically review the entire manufacturing process, from raw materials to final packaging, to identify all potential sources of amines and nitrosating agents.[\[19\]](#)
- Trace the Source: Perform targeted testing on raw materials, intermediates, excipients, solvents, and water to pinpoint the origin of the precursors.

Q: How can I identify the specific source of nitrosating agent contamination?

A: Systematically test all potential inputs for nitrite and nitrate content using validated analytical methods.

- Excipients and Raw Materials: Request nitrite-level data from suppliers or conduct in-house testing. Prioritize high-risk excipients.[\[15\]](#)
- Water System: Test water from various points in the purification and distribution system.

- Solvents and Reagents: Analyze fresh and recycled solvents for nitrogen-containing impurities that could act as nitrosating agents.[\[17\]](#)
- Packaging Components: Evaluate primary packaging materials for the potential to leach nitrites or other nitrosating agents.[\[15\]](#)

Q: My investigation points to the Dalbavancin molecule itself as the amine source. How can I prevent its conversion to the nitrosamine?

A: If the API is the unavoidable amine source, focus on eliminating or controlling the other necessary components of the reaction.

- Strict Nitrite Control: Implement stringent specifications for nitrite levels in all incoming materials. Work with suppliers to source low-nitrite excipients and raw materials.[\[16\]](#)[\[20\]](#)
- Process Parameter Optimization:
 - Adjust pH: Modify the process to maintain a neutral or basic pH where nitrosation is significantly slower.[\[11\]](#)
 - Reduce Temperature: Lower the temperature at critical steps where precursors are present together.[\[12\]](#)
- Incorporate Inhibitors: Evaluate the addition of inhibitors or scavengers to the formulation. Antioxidants like ascorbic acid (Vitamin C) or alpha-tocopherol (Vitamin E) can inhibit nitrosamine formation.[\[11\]](#)[\[15\]](#)

Q: What long-term corrective and preventive actions (CAPAs) should be considered?

A: Long-term strategies involve fundamentally designing the risk out of the process.

- Process Redesign: If feasible, explore alternative synthesis steps that avoid high-risk reagents or solvents. For drug products, consider switching from wet granulation to direct compression to reduce heat and water exposure.[\[15\]](#)
- Supplier Qualification: Enhance the supplier qualification program to include routine monitoring of nitrite levels in critical materials.

- Formulation Optimization: Reformulate the drug product to include nitrosamine-inhibiting excipients or to create a micro-environment with a pH that is not conducive to nitrosation.[\[11\]](#)
- Stability Studies: Conduct rigorous stability studies under various temperature and humidity conditions to ensure **N-Nitroso Dalbavancin** does not form during the product's shelf life.
[\[21\]](#)

Data Presentation: Mitigation Strategies & Process Controls

The following tables summarize key parameters and strategies for minimizing **N-Nitroso Dalbavancin** formation.

Table 1: Critical Process Parameters and Recommended Controls

Parameter	Risk Factor	Recommended Control Level/Action	Rationale
pH	Low pH (< 6)	Maintain pH in the neutral to basic range (pH ≥ 7) during critical steps.	The formation of the active nitrosating agent (NO+) from nitrite is highly dependent on acidic conditions. [10] [11]
Temperature	High Temperatures	Minimize heat exposure; aim for lower processing and drying temperatures.	Heat accelerates the rate of the nitrosation reaction. [10] [12]
Raw Material Purity	Nitrite/Nitrate Impurities	Establish strict specifications for nitrites in all excipients, solvents, and starting materials.	Reduces the concentration of a key precursor required for the reaction. [20]
Water Content	High Water Activity	Use manufacturing processes that minimize water (e.g., direct compression) and control humidity during storage.	Water can act as a medium for the reaction between amines and nitrites, even in solid forms. [15] [18]

Table 2: Common Nitrosamine Inhibitors and Their Mechanisms

Inhibitor/Scavenger	Class	Mechanism of Action	Typical Use
Ascorbic Acid (Vitamin C)	Antioxidant / Scavenger	Reduces nitrite to nitric oxide (NO), preventing the formation of the nitrosonium ion (NO ⁺).	Commonly added to formulations to prevent nitrosation. [11] [15]
Alpha-tocopherol (Vitamin E)	Antioxidant	Acts as a radical scavenger, inhibiting nitrosation reactions.	Often used in lipid-based or low-water formulations. [11] [15]
Amino Acids (e.g., Glycine, Lysine)	Nitrite Scavenger	Reacts with nitrosating agents, competitively inhibiting the reaction with the drug substance.	Can be incorporated into the formulation. [15]

Experimental Protocols

Protocol: Quantification of **N-Nitroso Dalbavancin** by LC-MS/MS

This protocol provides a general framework. Method validation is required for specific product matrices.

- Objective: To accurately quantify **N-Nitroso Dalbavancin** in API or drug product samples at trace levels.
- Instrumentation:
 - High-Performance Liquid Chromatography (HPLC) system.
 - Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source.
- Reagents and Materials:
 - **N-Nitroso Dalbavancin** reference standard.

- Dalbavancin reference standard.
- Formic acid (LC-MS grade).
- Acetonitrile (LC-MS grade).
- Water (LC-MS grade).
- Sample dissolution solvent (e.g., Water/Acetonitrile mixture).
- Standard Preparation:
 - Prepare a stock solution of **N-Nitroso Dalbavancin** (e.g., 100 µg/mL) in the dissolution solvent.
 - Perform serial dilutions to create calibration standards ranging from the limit of quantification (LOQ) to a suitable upper limit (e.g., 0.5 ng/mL to 50 ng/mL).
- Sample Preparation:
 - Accurately weigh a sample of Dalbavancin API or ground tablets equivalent to a target concentration (e.g., 10 mg/mL of Dalbavancin).
 - Dissolve the sample in a pre-determined volume of the dissolution solvent.
 - Vortex and/or sonicate until fully dissolved.
 - Centrifuge the sample to pellet any undissolved excipients.
 - Transfer the supernatant to an HPLC vial for analysis.
- Chromatographic Conditions (Example):
 - Column: C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 µm).
 - Mobile Phase A: 0.1% Formic acid in Water.
 - Mobile Phase B: 0.1% Formic acid in Acetonitrile.

- Gradient: A suitable gradient to separate **N-Nitroso Dalbavancin** from the main Dalbavancin peak and other impurities.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40 °C.
- Injection Volume: 5 µL.
- Mass Spectrometry Conditions (Example):
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: Monitor at least two specific precursor-to-product ion transitions for **N-Nitroso Dalbavancin** to ensure specificity. These must be determined using the reference standard.
 - Optimization: Optimize source parameters (e.g., capillary voltage, source temperature, gas flows) and compound parameters (e.g., collision energy) for maximum sensitivity.
- Data Analysis:
 - Construct a calibration curve by plotting the peak area of the **N-Nitroso Dalbavancin** standards against their concentrations.
 - Calculate the concentration of **N-Nitroso Dalbavancin** in the sample using the regression equation from the calibration curve.
 - Ensure the result is reported relative to the Dalbavancin concentration (e.g., in ppm).

Visual Guides and Workflows

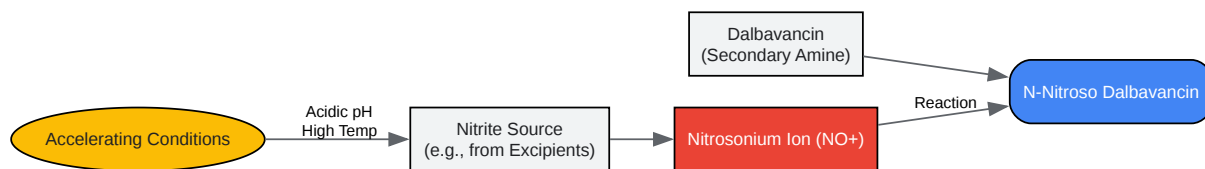


Figure 1: N-Nitroso Dalbavancin Formation Pathway

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Figure 1: **N-Nitroso Dalbavancin** Formation Pathway

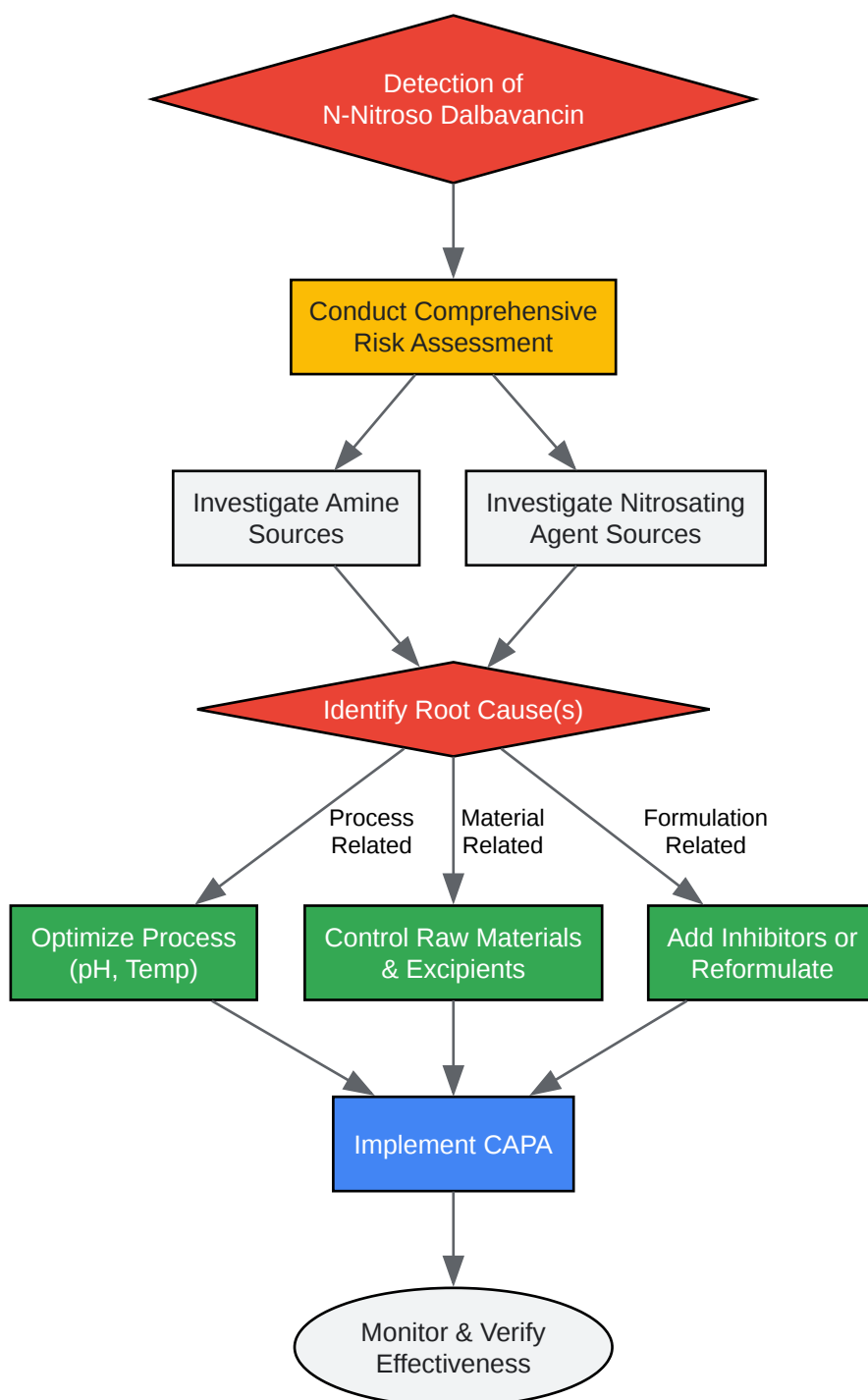


Figure 2: Troubleshooting Workflow for N-Nitroso Dalbavancin

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Figure 2: Troubleshooting Workflow for **N-Nitroso Dalbavancin**

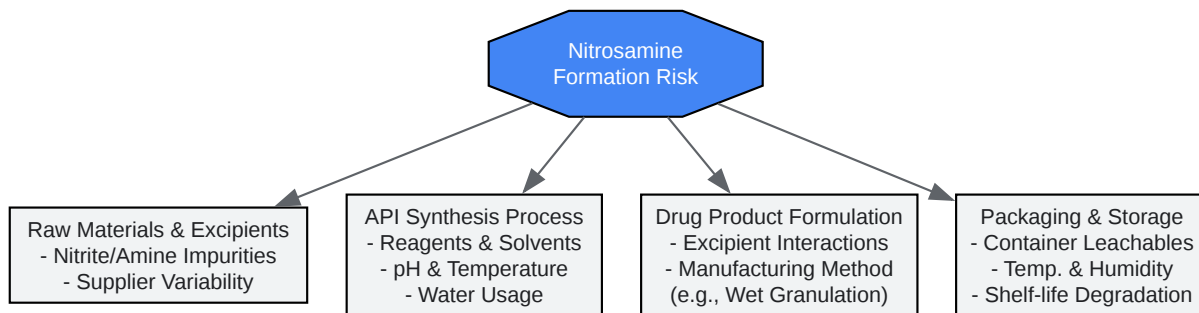


Figure 3: Key Areas for Nitrosamine Risk Assessment

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